

# Phenylsilane-d3: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Phenylsilane-d3

Cat. No.: B15293124

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and application of **Phenylsilane-d3**. This deuterated organosilane is a valuable reagent in organic synthesis, particularly in mechanistic studies and as a reducing agent. This guide consolidates critical safety data, outlines experimental protocols, and provides a visualization of a key reaction mechanism.

## Safety Data Sheet and Handling Precautions

While a specific Safety Data Sheet (SDS) for **Phenylsilane-d3** is not readily available, the safety profile is expected to be very similar to that of its non-deuterated analog, Phenylsilane. The primary hazards are associated with the phenylsilane molecule itself, not the deuterium isotopes. Therefore, the following information is based on the SDS for Phenylsilane and should be strictly adhered to when handling **Phenylsilane-d3**.

## Hazard Identification

Phenylsilane is a highly flammable liquid and vapor. It is harmful if swallowed or inhaled and causes skin and serious eye irritation.<sup>[1]</sup> It may also cause respiratory irritation. Phenylsilane reacts with water to release flammable gases.<sup>[2][3]</sup>

GHS Hazard Pictograms:

- GHS02: Flammable<sup>[1]</sup>

- GHS07: Harmful/Irritant[1]

Signal Word: Danger[1][3]

Hazard Statements:

- H225: Highly flammable liquid and vapor.[1][2]
- H261: In contact with water releases flammable gas.[2]
- H302 + H332: Harmful if swallowed or if inhaled.[1][4][5]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[1][2][4]
- P231 + P232: Handle and store contents under inert gas. Protect from moisture.[2][6]
- P240: Ground and bond container and receiving equipment.[1][2]
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][4][5][6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2][6]
- P403 + P235: Store in a well-ventilated place. Keep cool.[1][2]

## Quantitative Data

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>5</sub> D <sub>3</sub> Si	[6]
Molecular Weight	111.23 g/mol	[6]
CAS Number	18164-03-9	[7][8]
Boiling Point	120 °C (for Phenylsilane)	[9][10]
Flash Point	8 °C (for Phenylsilane)	[10]
Density	0.877 g/cm <sup>3</sup> (for Phenylsilane)	[10]

## First-Aid Measures

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, seek medical advice.[1]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.[1][2][3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical advice/attention.[1][3]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1][2][6]

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, water fog, foam, carbon dioxide, or dry chemical.[1] Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Highly flammable liquid and vapor. Vapors may form explosive mixtures with air. In contact with water, it releases flammable gases.[3] Hazardous combustion products include carbon oxides, silicon oxides, and hydrogen.[1][3]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[1][3]

## Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing. Do not breathe vapors. Use only in a well-ventilated area. Keep away from ignition sources and use non-sparking tools.<sup>[1][3][6]</sup> Handle under an inert atmosphere (e.g., nitrogen or argon).<sup>[3][6]</sup> Ground all equipment to prevent static discharge.<sup>[1][3]</sup>
- **Storage:** Store in a cool, dry, well-ventilated place away from heat and ignition sources.<sup>[1][6]</sup> Keep the container tightly closed and store under an inert atmosphere.<sup>[3][6]</sup> Protect from moisture.<sup>[3][6]</sup>

## Personal Protective Equipment

- **Eye/Face Protection:** Wear chemical safety goggles.<sup>[1]</sup>
- **Skin Protection:** Wear chemically resistant gloves (e.g., neoprene or nitrile rubber) and protective clothing.<sup>[1]</sup>
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use a NIOSH-approved respirator with an organic vapor cartridge.<sup>[1][6]</sup>

## Experimental Protocols

**Phenylsilane-d3** is primarily used as a deuterated reducing agent in organic synthesis and for mechanistic studies. Below are generalized protocols for its synthesis and a common application.

### Synthesis of Phenylsilane-d3

**Phenylsilane-d3** can be synthesized from a suitable precursor, such as triethoxyphenylsilane, by reduction with a deuterated reducing agent like lithium aluminum deuteride (LiAlD<sub>4</sub>).<sup>[11]</sup>

Methodology:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and an addition funnel under an inert atmosphere (e.g., argon), place a solution of triethoxyphenylsilane in an anhydrous ether (e.g., diethyl ether or THF).

- **Addition of Reducing Agent:** Prepare a suspension of lithium aluminum deuteride in the same anhydrous ether and slowly add it to the triethoxyphenylsilane solution via the addition funnel at a controlled temperature (typically 0 °C to room temperature).
- **Reaction:** Stir the reaction mixture at room temperature or gentle reflux for a specified period until the reaction is complete (monitored by TLC or GC-MS).
- **Quenching:** Carefully quench the reaction by the slow, dropwise addition of a suitable quenching agent (e.g., ethyl acetate followed by water or a saturated aqueous solution of sodium sulfate) at 0 °C.
- **Workup:** Filter the resulting mixture through a pad of celite, wash the filter cake with ether, and collect the filtrate. Dry the organic layer over an anhydrous drying agent (e.g., MgSO<sub>4</sub>), filter, and concentrate the solvent under reduced pressure to obtain crude **Phenylsilane-d<sub>3</sub>**.
- **Purification:** Purify the crude product by distillation under reduced pressure.

## Reduction of a Tertiary Phosphine Oxide

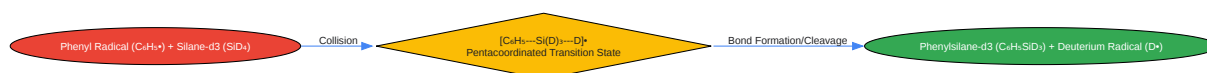
Phenylsilane is an effective reagent for the reduction of tertiary phosphine oxides to the corresponding phosphines, a reaction that proceeds with retention of configuration.<sup>[2]</sup>

### Methodology:

- **Reaction Setup:** In a dry flask under an inert atmosphere, dissolve the tertiary phosphine oxide in an anhydrous, aprotic solvent (e.g., toluene or THF).
- **Addition of **Phenylsilane-d<sub>3</sub>**:** Add **Phenylsilane-d<sub>3</sub>** to the solution. The stoichiometry may vary depending on the substrate, but an excess of the silane is often used.
- **Reaction Conditions:** The reaction may be run at room temperature or require heating to reflux, depending on the reactivity of the phosphine oxide. Monitor the reaction progress by an appropriate analytical technique (e.g., <sup>31</sup>P NMR spectroscopy or TLC).
- **Workup:** Upon completion, the reaction mixture is typically concentrated under reduced pressure. The resulting residue, containing the desired phosphine and siloxane byproducts, can be purified by column chromatography on silica gel or by crystallization.

## Reaction Mechanism Visualization

The following diagram illustrates the proposed mechanism for the formation of phenylsilane from the reaction of a phenyl radical with silane. This is a bimolecular radical substitution reaction that proceeds through a pentacoordinated silicon transition state.<sup>[1]</sup> The use of **Phenylsilane-d<sub>3</sub>** in such studies allows for the elucidation of reaction mechanisms through kinetic isotope effects.



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Caption: Reaction mechanism for **Phenylsilane-d<sub>3</sub>** formation.

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